

3-Fluoro-4-(trifluoromethoxy)aniline safety and hazards information

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Compound of Interest

Compound Name: 3-Fluoro-4-(trifluoromethoxy)aniline

Cat. No.: B1319218

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An In-depth Technical Guide to the Safety and Hazards of 3-Fluoro-4-(trifluoromethoxy)aniline

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling this chemical and adhere to all institutional and governmental safety protocols. The toxicological properties of this compound may not have been fully investigated.^[1]

Section 1: Hazard Identification

3-Fluoro-4-(trifluoromethoxy)aniline (CAS No. 1017779-69-9) is a chemical that is considered hazardous.^[1] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a framework for communicating the hazards associated with this compound.

GHS Classification Summary

The GHS classification for **3-Fluoro-4-(trifluoromethoxy)aniline** indicates it is acutely toxic and causes skin and eye irritation.

Table 1: GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 3
Acute Toxicity, Dermal	Category 3
Acute Toxicity, Inhalation	Category 3
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A

(Source: Consolidated data from multiple safety data sheets)

GHS Label Elements

The labeling for this chemical includes specific pictograms, a signal word, and hazard and precautionary statements.

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Table 2: Hazard and Precautionary Statements

Type	Code	Statement
Signal Word	Danger[2]	
Hazard Statements	H301+H311+H331	Toxic if swallowed, in contact with skin or if inhaled.[2][3]
H315	Causes skin irritation.[1]	
H319	Causes serious eye irritation.	
Precautionary Statements		
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[1][4]
P264	Wash face, hands and any exposed skin thoroughly after handling.[1]	
P270	Do not eat, drink or smoke when using this product.[1][5]	
P271	Use only outdoors or in a well-ventilated area.[1][4]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][4]	
Response	P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[6]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[1][7]	
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4][5]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes.	

	Remove contact lenses, if present and easy to do. Continue rinsing.[1][4][7]	
P310	Immediately call a POISON CENTER or doctor.[7][8]	
P361	Take off immediately all contaminated clothing.[7][8]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[5][9]
P405	Store locked up.[4][5][8][9]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[1][5][8]

(Source: Consolidated data from multiple safety data sheets)

Section 2: First-Aid Measures

Immediate medical attention is required in case of exposure. Emergency personnel should wear appropriate protective equipment to avoid self-exposure.[10]

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Experimental Protocols for First-Aid

- Eye Contact: Immediately flush eyes with plenty of water, also under the eyelids, for at least 15 minutes.[1] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[1] Remove all contaminated clothing and shoes.[11] If skin irritation persists, call a physician.[1]

- Inhalation: Remove to fresh air.[1] If the victim is not breathing, provide artificial respiration. [1][10] If breathing is difficult, administer oxygen.[11] Get medical attention if symptoms occur.[1]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[1] Do NOT induce vomiting.[12] Call a physician or poison control center immediately.[8][13]

Section 3: Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, fog, or alcohol-resistant foam.[4][10] Water spray can be used to cool fire-exposed containers.[11]
- Specific Hazards Arising from the Chemical: The material is combustible.[11] Containers may explode when heated.[13] During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[11] Hazardous combustion products include carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen fluoride.[1][11]
- Protective Equipment for Firefighters: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[1][11]

Section 4: Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid breathing vapors and contact with skin and eyes.[12] Isolate the spill or leak area.[10]
- Environmental Precautions: Do not let the chemical enter the environment or drains.[14]
- Methods for Containment and Cleaning Up: Absorb the spill with inert, non-combustible material such as sand, earth, or vermiculite.[11][12] Place the material in a suitable, labeled container for disposal.[1][12]

Section 5: Handling and Storage

- Handling: Wear personal protective equipment.[1] Use only in a well-ventilated area or under a chemical fume hood.[8][11] Do not get in eyes, on skin, or on clothing.[1] Avoid ingestion

and inhalation.[1] Wash hands thoroughly after handling.[1]

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1] Store locked up.[8][9] Recommended storage is under an inert atmosphere (nitrogen or argon) at 2–8 °C.[2][15] Keep away from heat, sparks, and open flames.[11]

Section 6: Exposure Controls/Personal Protection

- Engineering Controls: Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers should be close to the workstation location.[1]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields (conforming to EN166 or NIOSH).[4]
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [1]
 - Respiratory Protection: Use a full-face respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 143.[1][4]

Section 7: Physical and Chemical Properties

Table 3: Physical and Chemical Properties

Property	Value
CAS Number	1017779-69-9[1][3]
Molecular Formula	C ₇ H ₅ F ₄ NO[3]
Molecular Weight	195.11 g/mol [3]
Physical State	Liquid[2][7][15]
pKa	2.73 ± 0.10 (Predicted)[15]
Density	1.431 ± 0.06 g/cm ³ (Predicted)[15]

(Source: PubChem, ChemicalBook)

Section 8: Stability and Reactivity

- Reactivity: No information available.
- Chemical Stability: Stable under recommended storage conditions.[13]
- Conditions to Avoid: Incompatible products, heat, flames, and sparks.[14]
- Incompatible Materials: Strong oxidizing agents, strong acids.[11][14]
- Hazardous Decomposition Products: Carbon monoxide (CO), Carbon dioxide (CO₂), Nitrogen oxides (NO_x), Hydrogen fluoride.[1]
- Hazardous Polymerization: Does not occur.[7][14]

Section 9: Toxicological Information

The toxicological properties of **3-Fluoro-4-(trifluoromethoxy)aniline** have not been fully investigated.[1] The available data primarily relates to acute toxicity classifications.

Table 4: Acute Toxicity Classification

Route of Exposure	GHS Category	Classification
Oral	Category 3	Toxic if swallowed.
Dermal	Category 3	Toxic in contact with skin.
Inhalation	Category 3	Toxic if inhaled.

(Source: Consolidated data from multiple safety data sheets)

- Symptoms of Overexposure: May include headache, dizziness, weakness, tiredness, nausea, and vomiting.[7][10][13]

Section 10: Transportation Information

This material is regulated for transport.

Table 5: Transportation Information

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT/ADR/IATA/MDG	UN2810	Toxic liquid, organic, n.o.s. (3-Fluoro-4-(trifluoromethoxy)aniline)	6.1	III

(Source: Fisher Scientific, Merck Millipore)[1][6]

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